

(Z)-10-Hexadecenal: A Technical Guide to its Discovery, Isolation, and Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 10Z-Hexadecenal

Cat. No.: B580881

[Get Quote](#)

An In-depth Whitepaper for Researchers, Scientists, and Drug Development Professionals

Introduction

(Z)-10-Hexadecenal is a C16 unsaturated aldehyde that functions as a crucial component of the female sex pheromone in several moth species, most notably the yellow peach moth, *Dichocrocis punctiferalis*.^[1] As a semiochemical, it plays a vital role in mate attraction and reproductive isolation. This technical guide provides a comprehensive overview of the discovery, isolation, and analytical characterization of (Z)-10-hexadecenal, along with detailed experimental protocols and a summary of its biological significance. This document is intended to serve as a valuable resource for researchers in chemical ecology, entomology, and drug development who are interested in the study and application of insect pheromones.

Data Presentation

Physicochemical Properties of (Z)-10-Hexadecenal

Property	Value
Molecular Formula	C ₁₆ H ₃₀ O
Molecular Weight	238.41 g/mol
CAS Number	68279-24-3
Appearance	Colorless liquid
Boiling Point	302°C (predicted)
Density	0.847 g/cm ³ (predicted)

Gas Chromatography-Mass Spectrometry (GC-MS) Data

Parameter	Value
Column	30 m x 0.25 mm ID, 0.25 µm film thickness fused silica capillary column (e.g., TG-5MS)
Injector Temperature	250°C
Carrier Gas	Helium
Temperature Program	60°C (1 min hold), ramp to 175°C at 10°C/min, then to 225°C at 6°C/min, then to 300°C at 4°C/min, hold for 20 min[2][3]
MS Ionization	Electron Impact (EI) at 70 eV
Key Mass Fragments (m/z)	41, 43, 55, 67, 81, 95, 109, 123, 137, 151, 165, 179, 193, 208, 221, 238 (M ⁺)

Note: The provided GC-MS parameters are a general guideline for the analysis of long-chain aldehydes and may require optimization for specific instruments and applications.

Experimental Protocols

Isolation of (Z)-10-Hexadecenal from *Dichocrocis punctiferalis*

This protocol outlines the general steps for the extraction and purification of (Z)-10-Hexadecenal from the abdominal tips of female yellow peach moths.

Materials:

- Virgin female *Dichocrocis punctiferalis* moths (2-3 days old)
- Hexane (HPLC grade)
- Dichloromethane (HPLC grade)
- Silica gel (for column chromatography, 70-230 mesh)
- Glass wool
- Chromatography column
- Rotary evaporator
- Vials for sample collection

Procedure:

- **Pheromone Gland Excision:** Anesthetize virgin female moths by cooling. Excise the abdominal tips containing the pheromone glands.
- **Solvent Extraction:** Immerse the excised abdominal tips in a minimal volume of hexane or dichloromethane in a glass vial. Allow the extraction to proceed for several hours at room temperature.
- **Concentration:** Carefully remove the abdominal tips from the solvent. Concentrate the crude extract under a gentle stream of nitrogen or using a rotary evaporator at low temperature to avoid degradation of the aldehyde.
- **Silica Gel Column Chromatography:**
 - Prepare a silica gel column by making a slurry of silica gel in hexane and pouring it into the chromatography column plugged with glass wool.

- Allow the silica gel to settle, and then add a layer of sand on top.
- Pre-elute the column with hexane.
- Carefully load the concentrated crude extract onto the top of the column.
- Elute the column with a gradient of increasing polarity, starting with hexane and gradually adding diethyl ether or dichloromethane.
- Collect fractions and analyze each fraction by GC-MS to identify those containing (Z)-10-Hexadecenal.
- Final Concentration: Combine the fractions containing the purified (Z)-10-Hexadecenal and concentrate the solution as described in step 3. Store the purified pheromone in a sealed vial at -20°C.

Synthesis of (Z)-10-Hexadecenal via Wittig Reaction

This protocol provides a general outline for the synthesis of (Z)-10-Hexadecenal using a Wittig reaction, which is a common method for creating carbon-carbon double bonds with good stereoselectivity.

Materials:

- 1-Bromopentane
- Triphenylphosphine
- Strong base (e.g., n-butyllithium, sodium amide)
- 11-Undecenal
- Anhydrous solvent (e.g., tetrahydrofuran, diethyl ether)
- Reagents for workup and purification (e.g., water, brine, organic solvents, silica gel)

Procedure:

- Preparation of the Phosphonium Ylide:

- React 1-bromopentane with triphenylphosphine to form the corresponding phosphonium salt.
- Treat the phosphonium salt with a strong base in an anhydrous solvent to generate the phosphonium ylide. This reaction should be carried out under an inert atmosphere (e.g., nitrogen or argon).
- Wittig Reaction:
 - Cool the ylide solution to a low temperature (e.g., -78°C).
 - Slowly add 11-undecenal to the ylide solution.
 - Allow the reaction to warm to room temperature and stir for several hours.
- Workup and Purification:
 - Quench the reaction with water.
 - Extract the product with an organic solvent.
 - Wash the organic layer with water and brine, then dry it over an anhydrous salt (e.g., sodium sulfate).
 - Remove the solvent using a rotary evaporator.
 - Purify the crude product by silica gel column chromatography to obtain pure (Z)-10-Hexadecenal.

Mandatory Visualization



[Click to download full resolution via product page](#)

Caption: Experimental workflows for the isolation and synthesis of (Z)-10-Hexadecenal.



[Click to download full resolution via product page](#)

Caption: Generalized signaling pathway for moth sex pheromone reception.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (Z)-10-Hexadecenal | TargetMol [targetmol.com]
- 2. GC/MS Analysis of Long-Chain Aldehydes from Recent Coral [scirp.org]
- 3. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [(Z)-10-Hexadecenal: A Technical Guide to its Discovery, Isolation, and Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b580881#10z-hexadecenal-discovery-and-isolation>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com